Systematic Nomenclature and Structural Elucidation

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Compound of Interest

Compound Name:	*1-Chloro-4-propylbenzene*
CAS No.:	*52944-34-0*
Cat. No.:	*B1580988*

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The designation "**1-chloro-4-propylbenzene**" is the preferred name under the International Union of Pure and Applied Chemistry (IUPAC) nomenclature system. This name is derived from a systematic set of rules designed for unambiguous chemical communication.

Foundational IUPAC Principles

For a disubstituted benzene ring where neither substituent confers a special name (like phenol or aniline), the following rules apply:

- Parent Name: The parent structure is "benzene".[1]
- Substituent Identification: The molecule has two substituents attached to the benzene ring: a chloro group (-Cl) and a propyl group (-$CH_2CH_2CH_3$).
- Numbering: The carbon atoms of the benzene ring are numbered to give the substituents the lowest possible locants.[1][2] When substituents are of equal rank, as is the case with halo and alkyl groups, numbering begins on one substituted carbon and proceeds around the ring to give the other substituent the lowest number.[3] In this case, the locants are 1 and 4.

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- Alphabetical Order: The substituents are listed alphabetically ("chloro" before "propyl").[4] The first-listed substituent is assigned locant 1.

Therefore, the systematic name is **1-chloro-4-propylbenzene**.

An older, yet still common, method for naming disubstituted benzenes uses the prefixes ortho- (1,2-), meta- (1,3-), and para- (1,4-).[5][6] Under this system, the compound can be referred to as p-chloropropylbenzene or para-chloropropylbenzene.[7]

Chemical Structure

The structure consists of a central benzene ring with a chlorine atom and a propyl group attached to carbon atoms in a para orientation (directly opposite each other).

Caption: Chemical structure of **1-chloro-4-propylbenzene**.

Physicochemical and Safety Data

Accurate physical and chemical data are paramount for experimental design, from reaction setup to purification and safe handling. The properties of **1-chloro-4-propylbenzene** are summarized below.

Property	Value	Source
Molecular Formula	$C_9H_{11}Cl$	[8][9]
Molecular Weight	154.64 g/mol	[8][10]
Appearance	Colorless to light yellow clear liquid	[8]
CAS Number	52944-34-0	[7][9]
InChIKey	QXQAPNSHUJORMC-UHFFFAOYSA-N	[9][10]
Purity	>98.0% (GC)	[8]

GHS Hazard Information:

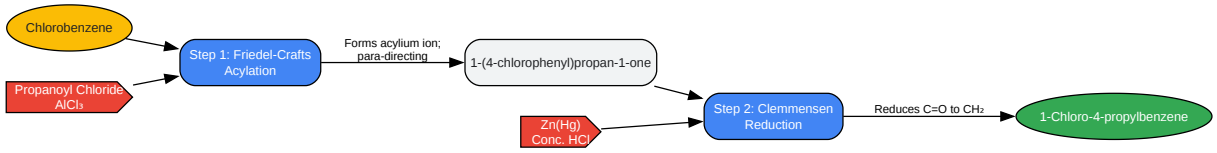
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- Signal Word: Warning[10]
- Hazard Statements: H302 (Harmful if swallowed), H410 (Very toxic to aquatic life with long lasting effects).[9][10]
- Precautionary Statements: P264, P270, P273, P301+P317, P330, P391, P501.[9]

Recommended Synthesis Protocol: Friedel-Crafts Acylation and Clemmensen Reduction

Direct Friedel-Crafts alkylation of chlorobenzene with 1-chloropropane is not a viable route for synthesizing **1-chloro-4-propylbenzene**. This is due to the high propensity of the primary propyl carbocation to rearrange into a more stable secondary isopropyl carbocation, leading to the formation of 1-chloro-4-isopropylbenzene as the major product.[11] A more reliable and regioselective two-step approach is required.

The authoritative method involves an initial Friedel-Crafts acylation followed by a reduction of the resulting ketone. This strategy circumvents carbocation rearrangement and ensures the formation of the desired n-propyl chain.



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Caption: Recommended two-step synthesis workflow.

Step 1: Friedel-Crafts Acylation of Chlorobenzene

Causality: The chloro group on the benzene ring is an ortho, para-director for electrophilic aromatic substitution. Although it is deactivating overall due to its inductive effect, it directs the incoming electrophile to the positions ortho and para to itself. The para product is typically

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favored due to reduced steric hindrance. The electrophile is the acylium ion, generated in situ from propanoyl chloride and a Lewis acid catalyst like aluminum chloride ($AlCl_3$).

Detailed Protocol:

- To a flame-dried, three-necked flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel, add anhydrous aluminum chloride (1.1 equivalents) and a dry, inert solvent (e.g., dichloromethane).
- Cool the suspension to 0°C in an ice bath.
- Add chlorobenzene (1.0 equivalent) to the flask.
- Slowly add propanoyl chloride (1.05 equivalents) dropwise from the funnel over 30 minutes, maintaining the temperature below 5°C.
- After the addition is complete, allow the mixture to warm to room temperature and stir for 2-4 hours, monitoring the reaction by TLC or GC.
- Upon completion, carefully pour the reaction mixture over crushed ice containing concentrated HCl to quench the reaction and decompose the aluminum chloride complex.
- Separate the organic layer, wash with water, sodium bicarbonate solution, and brine. Dry over anhydrous magnesium sulfate, filter, and concentrate in vacuo to yield crude 1-(4-chlorophenyl)propan-1-one.
- Purify the product via vacuum distillation or column chromatography.

Step 2: Clemmensen Reduction of 1-(4-chlorophenyl)propan-1-one

Causality: The Clemmensen reduction is a classic method for reducing aryl ketones to the corresponding alkanes under acidic conditions. It utilizes amalgamated zinc (Zn(Hg)) as the reducing agent in the presence of concentrated hydrochloric acid. This step specifically targets the carbonyl group, converting the C=O to a CH_2, without affecting the aromatic ring or the chloro-substituent.

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Detailed Protocol:

- Prepare amalgamated zinc by stirring zinc dust (4-5 equivalents) with a 5% mercury(II) chloride solution for 10 minutes, then decanting the solution and washing the solid with water.
- In a round-bottom flask equipped with a reflux condenser, add the amalgamated zinc, concentrated hydrochloric acid, water, and toluene.
- Add the 1-(4-chlorophenyl)propan-1-one (1.0 equivalent) obtained from Step 1.
- Heat the mixture to a vigorous reflux with efficient stirring for 4-8 hours. Additional portions of concentrated HCl may be required during the reflux to maintain acidic conditions.
- Monitor the reaction by TLC or GC until the starting ketone is consumed.
- After cooling, decant the liquid from the remaining zinc. Separate the organic layer.
- Extract the aqueous layer with toluene or diethyl ether.
- Combine the organic layers, wash with water and brine, and dry over anhydrous sodium sulfate.
- Filter and remove the solvent under reduced pressure. The resulting crude product can be purified by vacuum distillation to yield pure **1-chloro-4-propylbenzene**.

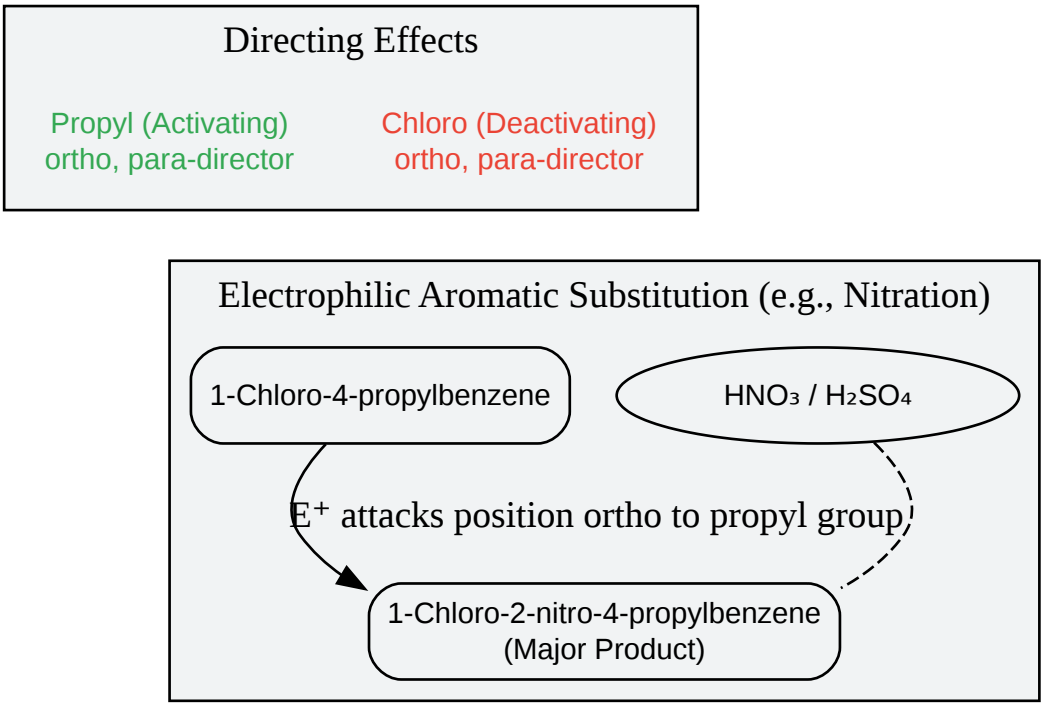
Reactivity and Synthetic Applications

1-Chloro-4-propylbenzene is a valuable intermediate for further functionalization. Its reactivity in electrophilic aromatic substitution (EAS) is governed by the combined directing effects of its two substituents.

- Propyl Group ($-CH_2CH_2CH_3$): An alkyl group, it is weakly activating and an ortho, para-director due to hyperconjugation and inductive effects.
- Chloro Group (-Cl): A halogen, it is deactivating due to its strong inductive electron-withdrawing effect, but it is an ortho, para-director because its lone pairs can donate electron density to the ring via resonance.

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When both groups are present, the activating propyl group has a stronger influence on the position of the incoming electrophile. The substitution will occur at the positions ortho to the propyl group (and meta to the chloro group).



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Caption: Reactivity logic for electrophilic substitution.

This predictable reactivity makes it a useful starting material for synthesizing polysubstituted benzenes, which are core structures in many pharmaceutical agents and advanced materials.

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